

Application Notes and Protocols: Hydroxy Methyl Linagliptin Reference Standard

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Compound of Interest

Compound Name: *Hydroxy Methyl Linagliptin*

Cat. No.: *B15813870*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Hydroxy Methyl Linagliptin is a recognized metabolite and process-related impurity of Linagliptin, a dipeptidyl peptidase-4 (DPP-4) inhibitor used for the treatment of type 2 diabetes. As a reference standard, **Hydroxy Methyl Linagliptin** is a critical tool for pharmaceutical quality control and drug metabolism studies. It allows for the accurate identification, quantification, and monitoring of this specific impurity and metabolite in Linagliptin drug substances, drug products, and biological matrices. This document provides detailed application notes and protocols for the effective use of the **Hydroxy Methyl Linagliptin** reference standard.

Chemical Name: 8-[(3R)-3-aminopiperidin-1-yl]-7-[(2E)-4-hydroxy-3-methylbut-2-en-1-yl]-3-methyl-1-[(4-ethylquinazolin-2-yl)methyl]-3,7-dihydro-1H-purine-2,6-dione^{[1][2]}

Applications

The **Hydroxy Methyl Linagliptin** reference standard is primarily used in the following applications:

- **Impurity Profiling:** To identify and quantify **Hydroxy Methyl Linagliptin** in Linagliptin active pharmaceutical ingredient (API) and finished drug products.
- **Method Development and Validation:** As a reference for the development and validation of analytical methods, such as High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS), for the analysis of Linagliptin and its related substances.[1]
- **Stability Studies:** To monitor the formation of **Hydroxy Methyl Linagliptin** as a degradation product in stability studies of Linagliptin.
- **Pharmacokinetic and Metabolism Studies:** To investigate the metabolic pathways of Linagliptin and quantify the formation of the **Hydroxy Methyl Linagliptin** metabolite in biological samples. While metabolism is a minor elimination pathway for Linagliptin, with about 90% of the drug excreted unchanged, a small fraction is metabolized.[3][4]

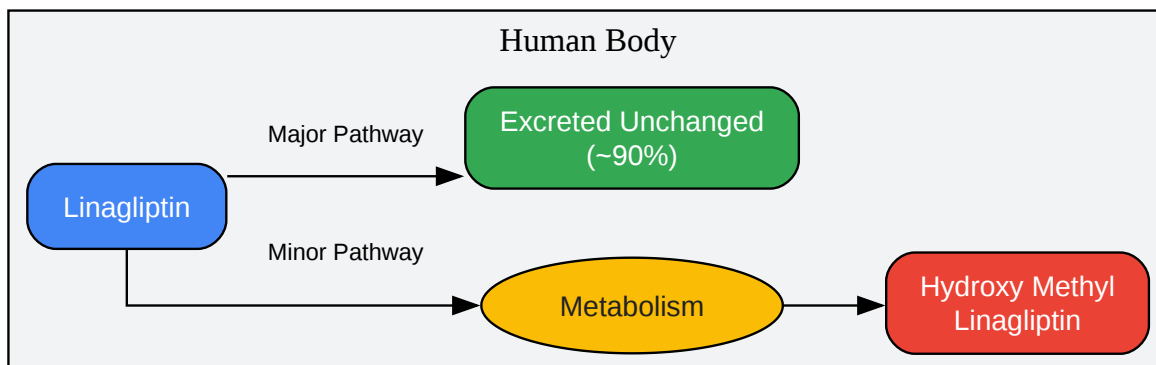
Data Presentation: Physicochemical Properties

Property	Value	Source
Chemical Formula	C27H34N8O3	[5]
Molecular Weight	518.62 g/mol	[5]
Appearance	Typically a solid	[5]
Storage Conditions	2-8°C Refrigerator	[5]

Signaling Pathways and Logical Relationships

Linagliptin Metabolism

Linagliptin is an inhibitor of the DPP-4 enzyme, which degrades incretin hormones like GLP-1 and GIP.[3][6] This leads to increased insulin secretion and decreased glucagon levels in a glucose-dependent manner.[3][6] While the majority of Linagliptin is excreted unchanged, a minor portion undergoes metabolism.[3][4]



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Metabolic fate of Linagliptin in the body.

Experimental Protocols

Protocol 1: Quantification of Hydroxy Methyl Linagliptin in Linagliptin Drug Substance by HPLC

This protocol describes a general method for the quantification of **Hydroxy Methyl Linagliptin** as an impurity in Linagliptin API.

1. Materials and Reagents:

- **Hydroxy Methyl Linagliptin** Reference Standard
- Linagliptin API
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Ammonium Acetate (analytical grade)
- Water (HPLC grade)
- Formic Acid (analytical grade)

2. Chromatographic Conditions (Typical):

Parameter	Condition
Column	C18, 4.6 x 150 mm, 3.5 μ m
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	Time (min)
0	
20	
25	
25.1	
30	
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detector	UV at 298 nm
Injection Volume	10 μ L

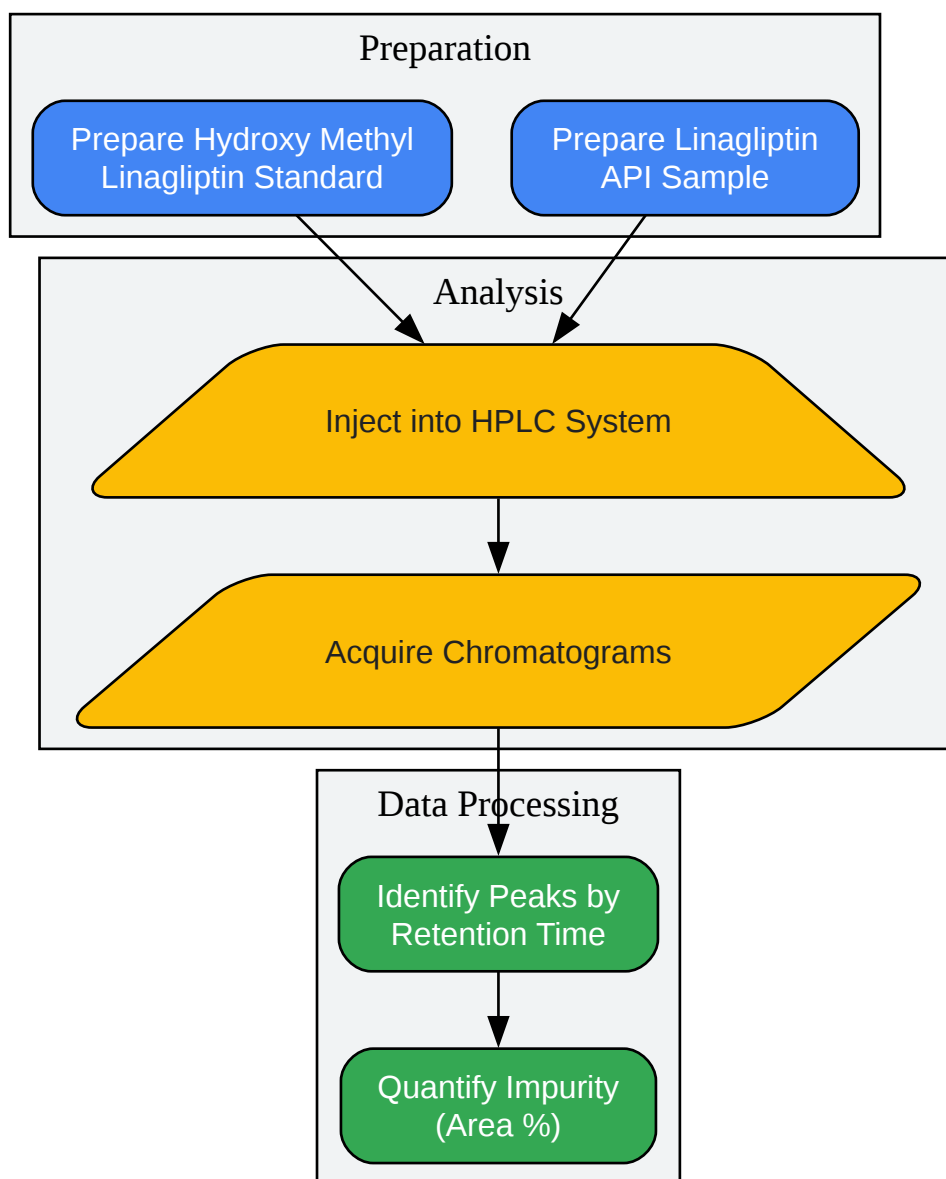
3. Standard and Sample Preparation:

- Standard Stock Solution (**Hydroxy Methyl Linagliptin**): Accurately weigh about 5 mg of **Hydroxy Methyl Linagliptin** reference standard and dissolve in a 50 mL volumetric flask with a 50:50 mixture of acetonitrile and water to obtain a concentration of 100 μ g/mL.
- Working Standard Solution: Dilute the stock solution to a final concentration of 1.0 μ g/mL.
- Sample Solution (Linagliptin API): Accurately weigh about 50 mg of Linagliptin API and dissolve in a 50 mL volumetric flask with the diluent to obtain a concentration of 1 mg/mL.

4. Analysis:

- Inject the blank (diluent), working standard solution, and sample solution into the HPLC system.
- Identify the **Hydroxy Methyl Linagliptin** peak in the sample chromatogram by comparing the retention time with that of the standard.
- Calculate the amount of **Hydroxy Methyl Linagliptin** in the Linagliptin API using the area of the peaks.

Experimental Workflow for HPLC Analysis



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Workflow for impurity quantification by HPLC.

Protocol 2: Identification of Hydroxy Methyl Linagliptin in Biological Samples by LC-MS/MS

This protocol provides a general procedure for the identification and potential quantification of **Hydroxy Methyl Linagliptin** in plasma samples.

1. Materials and Reagents:

- **Hydroxy Methyl Linagliptin** Reference Standard
- Internal Standard (e.g., isotopically labeled Linagliptin)
- Human Plasma (blank)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic Acid (LC-MS grade)
- Water (LC-MS grade)

2. LC-MS/MS Instrument Parameters (Typical):

Parameter	Condition
LC System	
Column	C18, 2.1 x 50 mm, 1.8 µm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.4 mL/min
Column Temperature	40°C
Injection Volume	5 µL
MS/MS System	
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transition (Precursor > Product)	To be determined by infusion of the reference standard
Collision Energy	To be optimized
Dwell Time	100 ms

3. Sample Preparation (Protein Precipitation):

- To 100 µL of plasma sample, add 20 µL of internal standard solution.
- Add 300 µL of cold acetonitrile to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a clean vial for LC-MS/MS analysis.

4. Analysis:

- Infuse a solution of the **Hydroxy Methyl Linagliptin** reference standard into the mass spectrometer to determine the optimal precursor and product ions for Multiple Reaction

Monitoring (MRM).

- Develop an LC gradient to separate **Hydroxy Methyl Linagliptin** from other plasma components and the parent drug.
- Analyze the prepared plasma samples.
- Identify **Hydroxy Methyl Linagliptin** based on the retention time and the specific MRM transition.

Conclusion

The **Hydroxy Methyl Linagliptin** reference standard is an indispensable tool for ensuring the quality and safety of Linagliptin drug products and for advancing the understanding of its metabolic profile. The protocols provided herein offer a foundational framework for its application in analytical laboratories. It is essential for researchers to perform appropriate method validation to ensure the accuracy and reliability of their results for their specific application and instrumentation.

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